

Technical Guide: 3-Ethyl-5-methyl-2-vinylpyrazine-d3 for Research Applications

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Compound of Interest

Compound Name: 3-Ethyl-5-methyl-2-vinylpyrazine-d3

Cat. No.: B12376397

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This in-depth technical guide is intended for researchers, scientists, and professionals in drug development. It provides comprehensive information on the commercial sourcing, purchasing, and technical data of **3-Ethyl-5-methyl-2-vinylpyrazine-d3**.

Introduction

3-Ethyl-5-methyl-2-vinylpyrazine-d3 is the deuterated form of 3-Ethyl-5-methyl-2-vinylpyrazine, a member of the pyrazine class of organic compounds. Due to the incorporation of stable deuterium isotopes, this compound serves as an excellent internal standard for quantitative analysis, particularly in mass spectrometry-based studies such as pharmacokinetics and metabolomics. The use of a deuterated standard allows for precise and accurate quantification of the non-deuterated analyte in complex biological matrices.

Commercial Suppliers and Purchasing

Currently, **3-Ethyl-5-methyl-2-vinylpyrazine-d3** is a specialized chemical. The primary identified commercial supplier is MedChemExpress (MCE).

Supplier	Product Name	Catalog Number	Purity	Availability
MedChemExpress (MCE)	3-Ethyl-5-methyl-2-vinylpyrazine-d3	HY-W708953S	>98%	In Stock

Note: Researchers are advised to contact the supplier directly for the most current pricing, availability, and to request a certificate of analysis.

Physicochemical Properties

Below is a summary of the key physicochemical properties for both the deuterated and non-deuterated forms of the compound.

Property	3-Ethyl-5-methyl-2-vinylpyrazine-d3	3-Ethyl-5-methyl-2-vinylpyrazine
Molecular Formula	C ₉ H ₉ D ₃ N ₂	C ₉ H ₁₂ N ₂ [1]
Molecular Weight	151.22 g/mol	148.20 g/mol [1]
CAS Number	Not available	181589-32-2 [1]
Appearance	Solid	Not available
Boiling Point	Not available	202-203 °C at 760 mmHg [1]
SMILES	<chem>CCC1=NC(C([2H])([2H])[2H])=CN=C1C=C</chem>	<chem>CCC1=NC(C)=CN=C1C=C</chem>
InChI	InChI=1S/C9H12N2/c1-4-8-9(5-2)11-7(3)6-10-8/h4,6H,1,5H2,2-3H3/i3D3	InChI=1S/C9H12N2/c1-4-8-9(5-2)11-7(3)6-10-8/h4,6H,1,5H2,2-3H3

Experimental Protocols

While a specific synthesis protocol for **3-Ethyl-5-methyl-2-vinylpyrazine-d3** is not publicly available, a general method for the synthesis of deuterated alkylpyrazines can be adapted. The

following is a representative, detailed methodology based on established chemical principles for such syntheses.

Objective: To synthesize **3-Ethyl-5-methyl-2-vinylpyrazine-d3** for use as an internal standard.

Materials:

- 2,5-Dimethylpyrazine
- Ethyllithium
- Deuterated methyl iodide (CD_3I)
- Vinylmagnesium bromide
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Methodology:

- Lithiation of 2,5-Dimethylpyrazine:
 - In a flame-dried, three-necked round-bottom flask under an inert atmosphere (argon or nitrogen), dissolve 2,5-dimethylpyrazine in anhydrous THF.
 - Cool the solution to -78°C using a dry ice/acetone bath.

- Slowly add a solution of ethyllithium in a suitable solvent (e.g., cyclohexane/hexane) dropwise to the reaction mixture.
- Stir the mixture at -78 °C for 1 hour.
- Deuteromethylation:
 - To the cooled solution, add deuterated methyl iodide (CD_3I) dropwise.
 - Allow the reaction to slowly warm to room temperature and stir overnight.
- Work-up and Isolation of Intermediate:
 - Quench the reaction by the slow addition of saturated aqueous NH_4Cl .
 - Extract the aqueous layer with diethyl ether (3x).
 - Combine the organic layers, wash with saturated aqueous NaHCO_3 and brine.
 - Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
 - Purify the crude product by silica gel column chromatography to yield 2-ethyl-5-methyl-3-(trideuteriomethyl)pyrazine.
- Vinylation:
 - In a separate flame-dried flask under an inert atmosphere, dissolve the deuterated intermediate and a palladium catalyst in anhydrous THF.
 - Add vinylmagnesium bromide solution dropwise at room temperature.
 - Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Final Work-up and Purification:
 - Cool the reaction to room temperature and quench with saturated aqueous NH_4Cl .

- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter and concentrate under reduced pressure.
- Purify the final product, **3-Ethyl-5-methyl-2-vinylpyrazine-d3**, by silica gel column chromatography.

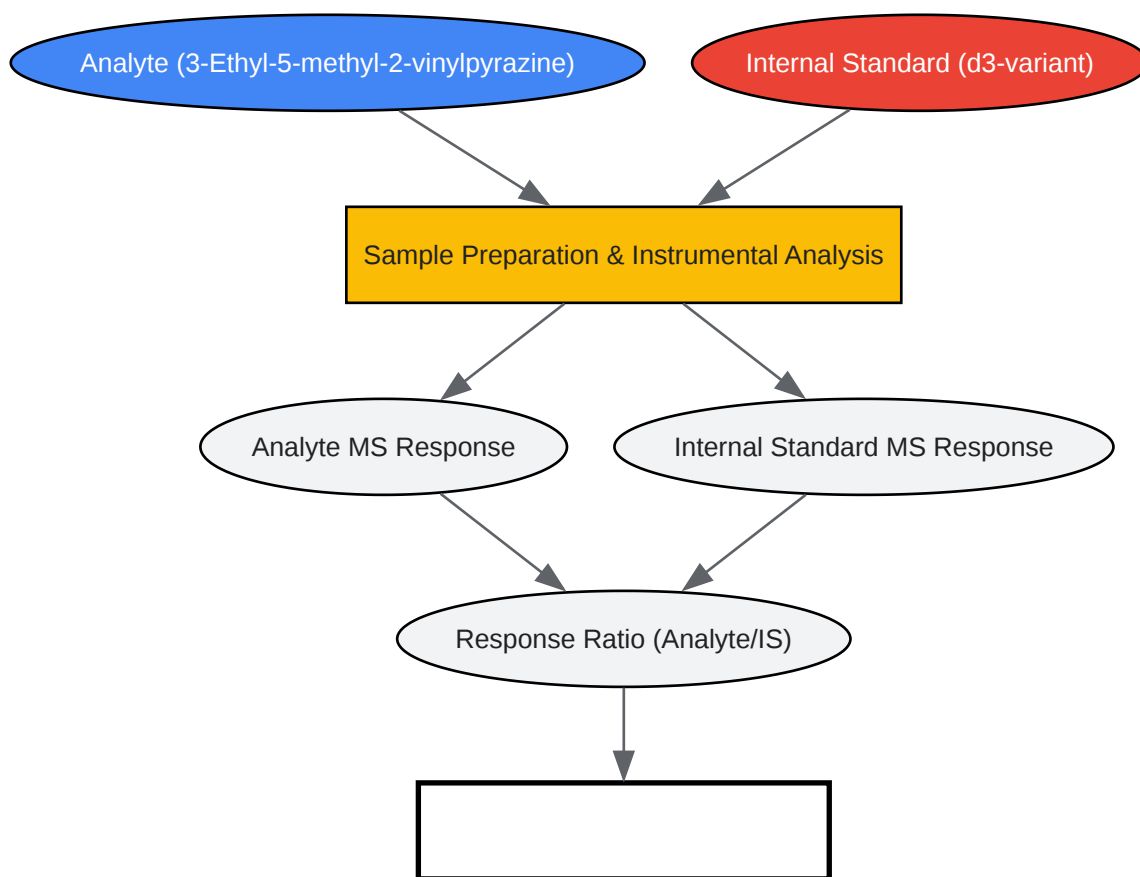
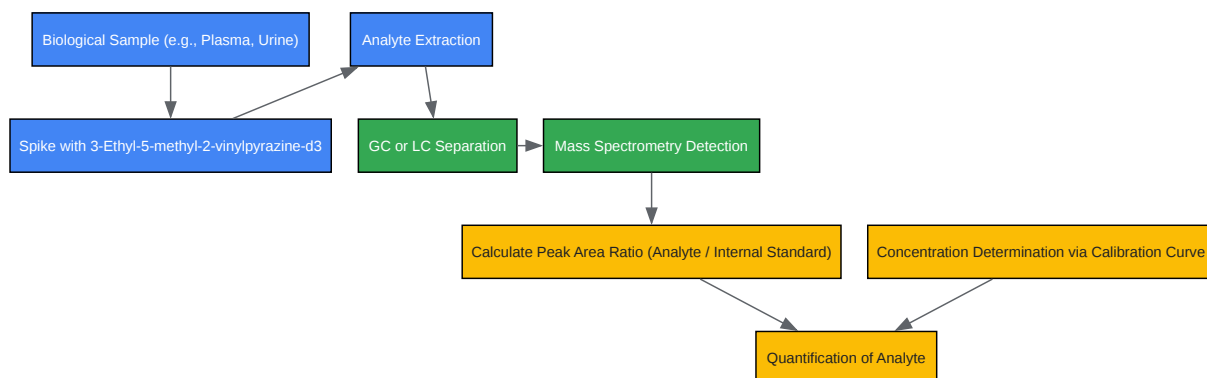
Characterization:

- Confirm the structure and isotopic enrichment of the final product using Nuclear Magnetic Resonance (^1H -NMR, ^2H -NMR, ^{13}C -NMR) and High-Resolution Mass Spectrometry (HRMS).

Applications in Research

The primary application of **3-Ethyl-5-methyl-2-vinylpyrazine-d3** is as an internal standard in quantitative analytical methods, most notably in conjunction with Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Workflow for Quantitative Analysis using Deuterated Internal Standard:



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References

- 1. 2-Ethenyl-3-ethyl-5-methylpyrazine | C₉H₁₂N₂ | CID 6431144 - PubChem [pubchem.ncbi.nlm.nih.gov]
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